

# Stability and proper storage conditions for C25-140

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: C25-140

Cat. No.: B15611908

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## Technical Support Center: C25-140

This guide provides researchers, scientists, and drug development professionals with essential information on the stability and proper storage of **C25-140** to ensure experimental success.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **C25-140**?

For long-term storage, solid **C25-140** should be stored at -20°C.[1][2] Under these conditions, the compound is stable for at least three to four years.[1][2]

Q2: How should I store **C25-140** once it is dissolved in a solvent?

Stock solutions of **C25-140** should be aliquoted to avoid repeated freeze-thaw cycles.[2] For long-term stability, it is recommended to store these aliquots at -80°C, where they can be stable for up to one year.[2] For shorter periods, storage at -20°C is possible, but stability is reduced to approximately one month.[2]

Q3: In which solvents is **C25-140** soluble?

**C25-140** is soluble in several organic solvents, including Dimethyl Sulfoxide (DMSO), ethanol, and methanol.[1] Solubility in DMSO has been reported to be as high as 92 mg/mL (201.06 mM) and up to 50 mM, while in ethanol, it is soluble up to 10 mM.[2] It is advisable to use fresh, high-purity solvents to avoid degradation.

Q4: Can I store **C25-140** at room temperature?

No, long-term storage at room temperature is not recommended. While the compound may be shipped at room temperature in the continental US, it should be stored at -20°C upon receipt to ensure its stability.<sup>[1]</sup>

Q5: I left my **C25-140** solution at room temperature for a few hours. Is it still usable?

While short-term exposure to room temperature may not significantly degrade the compound, it is best to minimize such occurrences. The stability of **C25-140** in solution at room temperature is not well-documented. For critical experiments, it is recommended to use a freshly thawed aliquot or prepare a new solution.

Q6: Are there any known incompatibilities for **C25-140**?

Specific chemical incompatibilities are not extensively documented in the available literature. However, as a general precaution, avoid strong acids, bases, and oxidizing agents. It is also important to use high-purity solvents, as impurities can affect the stability of the compound. For instance, moisture-absorbing DMSO can reduce solubility.<sup>[2]</sup>

## Stability and Storage Data

Parameter	Condition	Recommended Storage	Stability
Form	Solid (Powder)	-20°C	≥ 3-4 years <sup>[1][2]</sup>
Form	In Solvent (Stock Solution)	-80°C	Up to 1 year <sup>[2]</sup>
Form	In Solvent (Stock Solution)	-20°C	Up to 1 month <sup>[2]</sup>

## Experimental Protocols

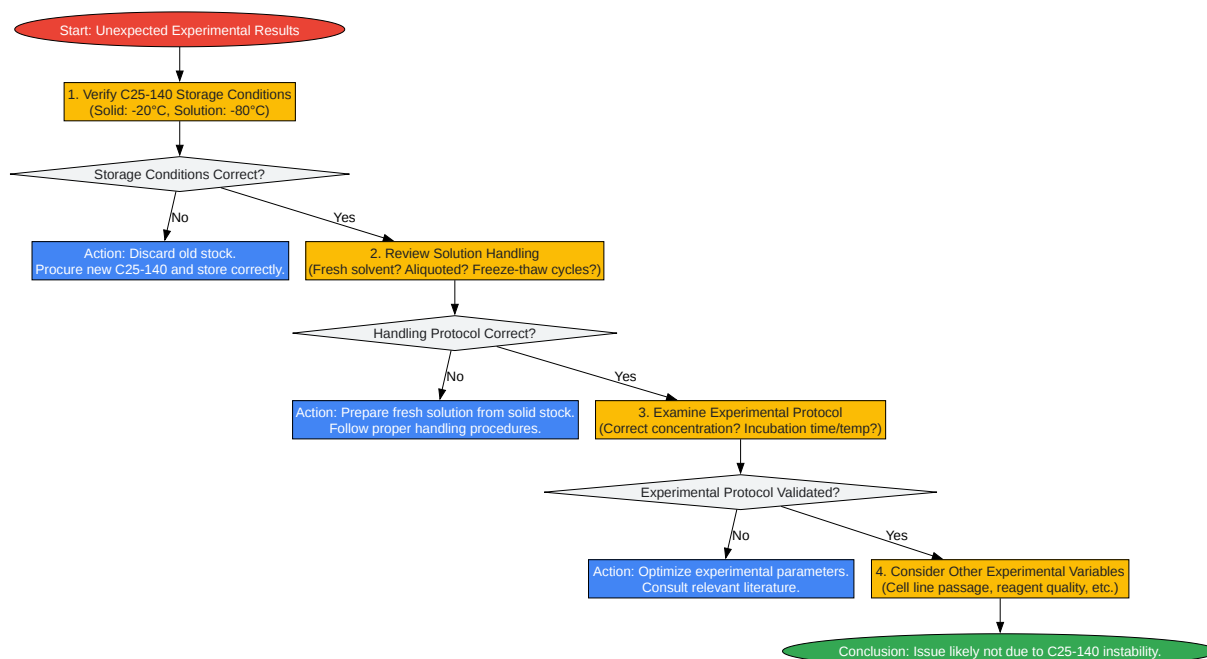
### Protocol for Preparation of **C25-140** Stock Solution

To prepare a stock solution, the following steps should be followed:

- Allow the vial of solid **C25-140** to equilibrate to room temperature before opening to prevent moisture condensation.
- Add the appropriate volume of a suitable solvent (e.g., DMSO, ethanol) to the vial to achieve the desired concentration. For example, to prepare a 10 mM stock solution in DMSO, add the calculated volume of DMSO based on the molecular weight of **C25-140** (457.57 g/mol ).
- Vortex the solution until the compound is completely dissolved. Gentle warming may be applied if necessary, but avoid excessive heat.
- Aliquot the stock solution into smaller, single-use volumes in appropriate storage vials.
- Store the aliquots at -80°C for long-term use.

## Troubleshooting and Logical Workflows

If you are encountering unexpected or inconsistent results in your experiments with **C25-140**, the following workflow can help you troubleshoot potential issues related to the compound's stability.



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Caption: Troubleshooting workflow for **C25-140** stability issues.

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## References

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- 2. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [Stability and proper storage conditions for C25-140]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15611908#stability-and-proper-storage-conditions-for-c25-140]

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)